

Metabolic Pathway Prediction for 2-Methoxy-4-(1-methylethyl)phenol

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Compound of Interest

Compound Name: 2-Methoxy-4-(1-methylethyl)phenol

CAS No.: 53587-16-9

Cat. No.: B12684608

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Executive Summary & Compound Identity

2-Methoxy-4-(1-methylethyl)phenol (CAS: 53587-16-9), commonly known as 4-Isopropylguaiacol, represents a structural hybrid of the guaiacol (2-methoxyphenol) and thymol/carvacrol (isopropyl-methylphenol) families.^[1] Widely utilized in fragrance chemistry and as a synthesis intermediate, its metabolic fate is of critical interest due to the potential formation of reactive quinone species.

This guide provides a high-fidelity prediction of its metabolic pathways, leveraging Structure-Activity Relationships (SAR) of structurally analogous phenolic ethers.^[1] We focus on the dichotomy between clearance pathways (Phase II conjugation) and bioactivation pathways (Phase I O-demethylation), providing a roadmap for experimental validation.

Chemical Identity Table

Property	Detail
IUPAC Name	2-Methoxy-4-(1-methylethyl)phenol
Common Name	4-Isopropylguaiaicol
Molecular Formula	C ₁₀ H ₁₄ O ₂
MW	166.22 g/mol
Key Functional Groups	Phenolic -OH (Acidic/Nucleophilic), Methoxy ether (Metabolically labile), Isopropyl (Lipophilic/Oxidizable)

In Silico & Mechanistic Pathway Prediction

Metabolic prediction for 4-Isopropylguaiaicol relies on evaluating the electronic and steric accessibility of its three primary Sites of Metabolism (SOM).

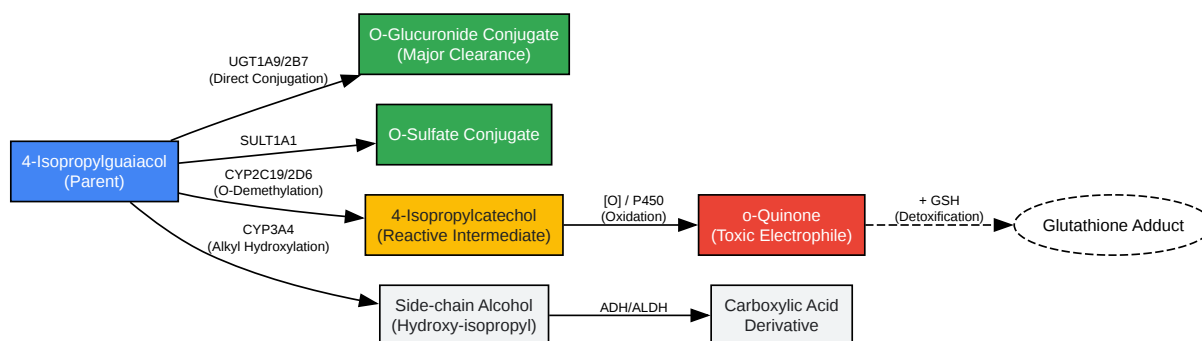
The Metabolic Logic (Causality)[1]

- Phase II Dominance (The "Soft" Spot): The molecule possesses a free phenolic hydroxyl group.[1] In biological systems (hepatocytes), this is the "path of least resistance." Uridine 5'-diphospho-glucuronosyltransferases (UGTs) and Sulfotransferases (SULTs) will rapidly conjugate this position, rendering the molecule hydrophilic for excretion.[1]
 - Prediction: >60% of clearance will be via direct Glucuronidation/Sulfation.[1]
- Phase I O-Demethylation (The "Hard" Spot - Bioactivation): The methoxy group at the ortho position is a classic substrate for Cytochrome P450 enzymes (specifically CYP2C19 and CYP2D6).[1] Removal of the methyl group exposes a second hydroxyl, forming 4-isopropylcatechol.[1]
 - Risk:[1][2] Catechols are redox-active.[1] They can auto-oxidize to o-quinones, which are potent electrophiles capable of covalent binding to proteins (toxicity) or DNA (genotoxicity). [1]
- Phase I Alkyl Oxidation: The isopropyl side chain contains a tertiary benzylic carbon and two primary methyl carbons.[1]

- Benzylic Hydroxylation:[1] Chemically favorable due to radical stability but sterically hindered.[1]
- Terminal Hydroxylation:[1] CYP-mediated
 - oxidation leads to an alcohol, which subsequently oxidizes to a carboxylic acid.[1]

Predicted Pathway Diagram (Graphviz)[1]

The following diagram maps the predicted metabolic cascade, highlighting the critical "Bioactivation" branch.



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Figure 1: Predicted metabolic tree for 4-Isopropylguaiacol.[1] Green nodes indicate safe clearance; Red/Yellow nodes indicate potential toxicity risks.[1]

Experimental Validation Protocols

To validate the predictions above, a tiered experimental approach is required. As a Senior Scientist, I recommend moving beyond simple "disappearance" assays to "mechanistic interrogation."

Tier 1: Metabolic Stability & Metabolite Identification

Objective: Determine intrinsic clearance (

) and identify major metabolites.[\[1\]](#)

Protocol:

- System: Cryopreserved Human Hepatocytes (pool of 10+ donors) to capture both Phase I (CYP) and Phase II (UGT/SULT) activity.[\[1\]](#)
- Incubation:
 - Test concentration: 1 μ M and 10 μ M (to assess saturation).
 - Timepoints: 0, 15, 30, 60, 90 min.
 - Cofactors: Supplement with UDPGA (for glucuronidation) and PAPS (for sulfation) if using S9 fraction; hepatocytes contain these endogenously.[\[1\]](#)
- Analysis: LC-HRMS (High-Resolution Mass Spectrometry) using a Q-TOF or Orbitrap.[\[1\]](#)
 - Scan Mode: Data-Dependent Acquisition (DDA) with polarity switching (Pos/Neg).[\[1\]](#)
 - Search List:
 - Parent $[M-H]^-$: 165.0916[\[1\]](#)
 - Glucuronide [+176 Da][\[1\]](#)
 - Sulfate [+80 Da][\[1\]](#)
 - Demethylated (Catechol) [-14 Da][\[1\]](#)
 - Hydroxylated [+16 Da][\[1\]](#)

Tier 2: Reactive Metabolite Trapping (The "Safety Net")

Objective: Confirm if the O-demethylation pathway leads to reactive quinones (the "Red Node" in Figure 1).[\[1\]](#)

Causality: If 4-isopropylcatechol is formed, it can oxidize to a quinone.[\[1\]](#) Quinones are "soft" electrophiles that react with "soft" nucleophiles like Glutathione (GSH).[\[1\]](#)

Protocol:

- System: Human Liver Microsomes (HLM) + NADPH.[1]
- Trapping Agent: Add Glutathione (GSH) or N-Acetylcysteine (NAC) at 5 mM to the incubation.[1]
- Detection: Look for GSH adducts in LC-MS.
 - Mass Shift: Parent - 14 Da (demethylation) + 14 Da (oxidation to quinone?[1] No, oxidation is -2H) + 307 Da (GSH).[1]
 - Target Mass: Look for [Catechol + GSH - 2H].[1]
- Interpretation: Detection of a GSH adduct confirms the formation of a reactive quinone intermediate, flagging the compound for potential idiosyncratic toxicity (DILI risk).

Enzymology & Isoform Mapping[1]

Understanding which enzyme performs the catalysis is vital for predicting Drug-Drug Interactions (DDIs).[1]

Metabolic Route	Likely CYP/UGT Isoforms	Rationale (SAR)
O-Demethylation	CYP2C19, CYP2D6	CYP2D6 prefers basic amines but is also the primary O-demethylase for phenyl ethers (e.g., Codeine, Dextromethorphan).[1] CYP2C19 often handles neutral ethers (e.g., Omeprazole).
Side-chain Oxidation	CYP3A4	The large, lipophilic binding pocket of CYP3A4 accommodates the isopropyl group for terminal hydroxylation.
Glucuronidation	UGT1A9, UGT1A6	UGT1A9 and 1A6 are the "phenol specialists" in the human liver.
Sulfation	SULT1A1	The primary phenol sulfotransferase; high affinity, low capacity (often saturates at high doses).

References

- Testa, B., & Krämer, S. D. (2007). The Biochemistry of Drug Metabolism – An Introduction: Part 3. Reactions of Hydrolysis and Their Mechanisms. Chemistry & Biodiversity. [Link](#)[1]
- Kalgutkar, A. S., et al. (2005). A comprehensive listing of bioactivation pathways of organic functional groups. Current Drug Metabolism. [Link](#)
- Michalets, E. L. (1998).[1] Update: Clinically significant cytochrome P-450 drug interactions. Pharmacotherapy. [Link](#)
- Obach, R. S. (1999).[1] Prediction of human clearance of twenty-nine drugs from hepatic microsomal intrinsic clearance data. Drug Metabolism and Disposition.[1][3][4][5] [Link](#)

- Thompson, D. C., et al. (1995). Metabolism of eugenol to a reactive quinone methide intermediate. Chemical Research in Toxicology. (Provides mechanistic parallel for methoxy-phenol activation). [Link\[1\]](#)

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Sources

- 1. Phenol, 2-methoxy-4-(methoxymethyl)- [webbook.nist.gov]
- 2. In vitro metabolism study of 2-isopropyl-9H-thioxanthen-9-one (2-ITX) in rat and human: evidence for the formation of an epoxide metabolite - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. Untargeted Metabolic Profiling of 4-Fluoro-Furanylfentanyl and Isobutyrylfentanyl in Mouse Hepatocytes and Urine by Means of LC-HRMS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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